

Thermodynamic Solubility of Metaterol HCl: A Technical Determination Guide

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Compound of Interest

Compound Name: Metaterol Hydrochloride

CAS No.: 55688-38-5

Cat. No.: B125795

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Executive Summary

Metaterol HCl (3-[1-hydroxy-2-(propan-2-ylamino)ethyl]phenol hydrochloride) is a synthetic sympathomimetic amine and a structural analog of isoprenaline and phenylephrine. While often utilized as a research standard for

-adrenergic receptor agonism, its physicochemical profile—specifically thermodynamic solubility—is a critical gatekeeper for formulation stability and bioavailability assessments.

This guide details the definitive protocol for determining the thermodynamic solubility of Metaterol HCl in water. Unlike kinetic solubility (often used in high-throughput screening), thermodynamic solubility represents the saturation limit of the most stable crystal form in equilibrium with the solvent, a parameter essential for regulatory filing and robust formulation design.^[1]

Key Physicochemical Identifiers

Property	Detail
Compound Name	Metaterol Hydrochloride
CAS Number	3571-71-9 (Free base), 14594-52-6 (HCl salt)
Molecular Formula	
Molecular Weight	231.72 g/mol (Salt), 195.26 g/mol (Base)
Structural Class	Phenethylamine / -agonist
Predicted pKa	~9.0 (Amine), ~9.8 (Phenol)

Thermodynamic vs. Kinetic Solubility

Understanding the distinction is vital for experimental design.

- **Kinetic Solubility:** Measured when a pre-dissolved stock (usually DMSO) is injected into an aqueous buffer.^[1] It measures the concentration at which precipitation begins.^[1] It is prone to supersaturation and does not reflect long-term stability.
- **Thermodynamic Solubility:** Measured by adding excess solid to the solvent and mixing until equilibrium is reached.^[1] It accounts for the energy required to break the crystal lattice. This is the gold standard for Metaterol HCl characterization.

Experimental Protocol: The Shake-Flask Method

The following protocol is the industry-standard "Shake-Flask" method (OECD 105 / USP <1236>), optimized for high-solubility hydrochloride salts like Metaterol HCl.

Phase 1: Preparation & Equilibration

Objective: Ensure the solid phase is in dynamic equilibrium with the solvated phase.

- **Excess Solid Addition:** Weigh approximately 50 mg of Metaterol HCl into a 4 mL clear glass vial.

- Note: Metaterol HCl is expected to be highly soluble. If the initial 50 mg dissolves completely upon addition of 1 mL water, add more solid until a visible suspension persists.
- Solvent Addition: Add 1.0 mL of HPLC-grade water (degassed). Record the exact pH of the water prior to addition.
- Agitation: Place the vial in a temperature-controlled orbital shaker or varying-temperature bath.
 - Temperature:

(Standard) or

(Biorelevant).
 - Speed: 200–300 RPM.
- Equilibration Time: Incubate for 24 to 72 hours.
 - Validation: Check for the presence of solid at 24h. If clear, add more solid. The presence of undissolved solid is mandatory to confirm saturation.

Phase 2: Phase Separation

Critical Step: Inadequate separation of the solid phase leads to falsely high solubility readings due to suspended micro-crystals.

- Sedimentation: Allow the vials to stand upright for 1 hour post-agitation to let large particles settle.
- Filtration: Using a pre-wetted syringe filter (0.45 μ m PVDF or PTFE).
 - Pre-wetting: Discard the first 200 μ L of filtrate to prevent drug adsorption to the filter membrane.
 - Centrifugation Alternative: If the sample is viscous or volume is limited, centrifuge at 10,000 RPM for 10 minutes and sample the supernatant.

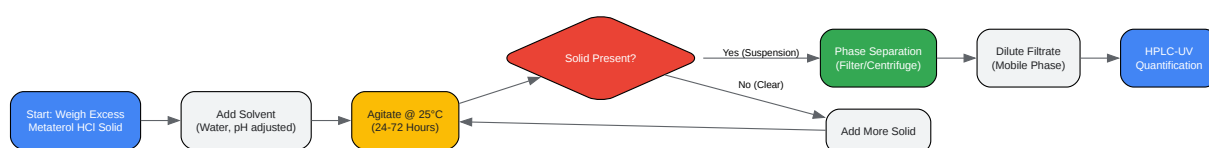
Phase 3: Quantification (HPLC-UV)

Quantify the concentration of Metaterol in the filtrate using High-Performance Liquid Chromatography (HPLC).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 m, 4.6 x 100 mm).
- Mobile Phase: Phosphate Buffer (pH 3.0) : Acetonitrile (90:10 v/v). Acidic pH ensures the amine remains protonated and improves peak shape.
- Detection: UV Absorbance at (typically 270–280 nm for the phenol ring).
- Standard Curve: Prepare a 5-point calibration curve using a fresh stock of Metaterol HCl (0.1 to 1.0 mg/mL).

Workflow Visualization

The following diagram illustrates the critical path for thermodynamic solubility determination.



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Figure 1: Step-by-step workflow for the Shake-Flask thermodynamic solubility method.

Theoretical Solubility & Data Interpretation

While empirical determination is required for the exact value, we can model the behavior of Metaterol HCl based on its structural properties and analogs (e.g., Phenylephrine HCl).

Predicted Solubility Profile

Metaterol is a hydrochloride salt of a secondary amine.

- Intrinsic Solubility (S_0): The solubility of the neutral free base is likely moderate (approx. 1–5 mg/mL) due to the lipophilic isopropyl group balancing the hydrophilic hydroxyls.
- Salt Solubility (S_{salt}): The HCl salt form drastically increases solubility due to ionization.
- Estimated Value: Based on structural analogs, Metaterol HCl is expected to be Freely Soluble (>100 mg/mL) in water at ambient temperature.

The pH-Solubility Relationship

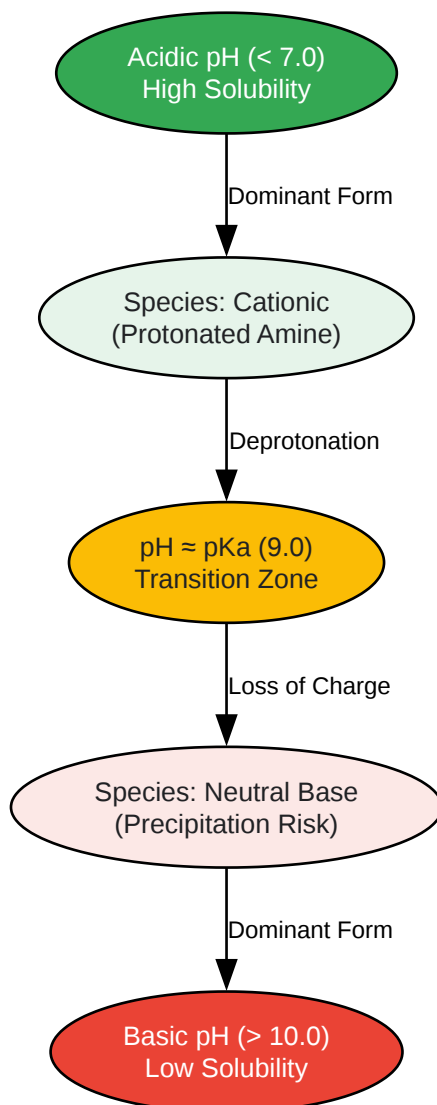
The solubility of Metaterol is highly pH-dependent.

- $\text{pH} < \text{pK}_a$ (Amine ~ 9.0): The molecule is protonated (Metaterol H^+). Solubility is high (governed by the S_{salt} of the salt).
- $\text{pH} = \text{pK}_a$: 50% ionization. Solubility begins to drop toward S_0 .
- $\text{pH} > \text{pK}_a$: The molecule exists as the neutral free base (Metaterol) or phenolate anion. Solubility is limited to the intrinsic solubility of the base.

Common Pitfall (Common Ion Effect): If measuring solubility in buffers containing Chloride ions (e.g., NaCl, KCl, HCl), the solubility of Metaterol HCl will decrease due to the common ion effect (Cl^-).

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Logical Pathway of pH Influence



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Figure 2: Impact of pH on the ionization state and solubility of Metaterol.

Troubleshooting & Best Practices

Polymorphism

Metaterol may exist in different crystal forms. The thermodynamic solubility will always reflect the most stable polymorph.^[1] If your solubility value drops over time (e.g., from 24h to 72h), it

indicates a conversion from a metastable form (higher energy/solubility) to a stable form. Always analyze the residual solid by XRPD (X-Ray Powder Diffraction) after the experiment.

Salt Disproportionation

In high pH environments (pH >

), the HCl salt may convert back to the free base in situ.

- Indicator: The pH of the saturated solution drifts significantly upward.
- Solution: Monitor the final pH of the supernatant. The reported solubility corresponds to the final pH, not the initial buffer pH.

Filter Adsorption

Hydrophobic drugs can bind to filter membranes.

- Mitigation: Validate recovery by filtering a known standard solution. If recovery is <98%, switch to a low-binding material like Regenerated Cellulose (RC).

References

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